

A Keystone Building Block for the Conquest

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Compound of Interest

Compound Name:	Boc-(Dmmb(Trt))Gly-OH
Cat. No.:	B613745

To researchers, scientists, and drug development professionals engaged in the intricate art of peptide synthesis, the emergence of aggregation-prone yields, incomplete reactions, and purification nightmares. In this context, the strategic deployment of specialized amino acid derivatives is not merely an engineered building block designed to navigate the complexities of challenging peptide synthesis.

The Challenge of Peptide Aggregation and Steric Hindrance

During solid-phase peptide synthesis (SPPS), the growing peptide chain, anchored to a solid support, can fold into secondary structures, leading to severely impede the access of reagents to the reactive sites, resulting in truncated or deletion sequences. Furthermore, the incorporation of sterically hindered reagents and longer reaction times to achieve efficient peptide bond formation.[1][2][3]

To address these issues, chemists have developed a range of strategies, including the use of specialized solvents, elevated temperatures, and the use of this innovation, offering a multi-faceted approach to overcoming these synthetic hurdles.

Deconstructing Boc-(Dmmb(Trt))Gly-OH: A Trifecta of Protection

The efficacy of **Boc-(Dmmb(Trt))Gly-OH** stems from the synergistic interplay of its three key components: the tert-Butoxycarbonyl (Boc) group, the 2,4-dimethoxybenzyl (Dmmb) group, and the trityl (Trt) group.

The Boc Group: A Classic α -Terminal Shield

The tert-Butoxycarbonyl (Boc) group is a well-established α -amino protecting group in peptide synthesis.[4][5][6] Its primary function is to temporarily shield the amino group from the reaction sequence.[7][8] The Boc group is characterized by its acid lability and is typically removed with moderate concentrations of trifluoroacetic acid (TFA) in the presence of a scavenger.

The Trityl Group: A Bulky Guardian Against Aggregation and Side Reactions

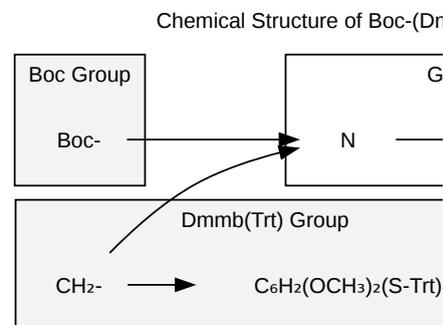
The triphenylmethyl (Trt) group is a sterically demanding protecting group widely employed for the protection of amino acid side chains, including those that are prone to undergo undesirable side reactions at the protected functional group, and it can disrupt the formation of secondary structures that lead to peptide aggregation. Its removal.[11][13]

The Dmmb Group: A Backbone Protector for Enhanced Solvation

The 2,4-dimethoxybenzyl (Dmb or Dmmb) group is a highly acid-labile protecting group often utilized for the temporary protection of the backbone amine. It acts as a driver of on-resin aggregation.[14] This enhances the solvation of the growing peptide chain, leading to improved reaction kinetics for both coupling and deprotection, allowing for its removal under very mild acidic conditions, often simultaneously with the Boc and Trt groups during the final cleavage from the resin.

The Unique Structure of Boc-(Dmmb(Trt))Gly-OH

The precise structure of **Boc-(Dmmb(Trt))Gly-OH**, as indicated by its CAS number (475113-75-8) and molecular formula (C₃₅H₃₇NO₆S), reveals a structure where the glycine nitrogen, in turn, bears a tritylthiol substituent at the 2-position of the benzyl ring.



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Caption: Structural representation of **Boc-(Dmmb(Trt))Gly-OH**.

This intricate arrangement positions the bulky Dmmb(Trt) moiety directly on the backbone nitrogen of the glycine residue, maximizing its ability to disr

Strategic Application in Solid-Phase Peptide Synthesis (SPPS)

The primary application of **Boc-(Dmmb(Trt))Gly-OH** is its incorporation into peptide sequences that are known or anticipated to be difficult to synthesize.

Experimental Protocol: Incorporation of Boc-(Dmmb(Trt))Gly-OH

The following is a generalized protocol for the coupling of this sterically hindered amino acid derivative in a manual SPPS workflow.

Materials:

- Peptide-resin with a free N-terminal amine
- **Boc-(Dmmb(Trt))Gly-OH**
- Coupling reagent (e.g., HBTU, HATU, PyBOP)[18][19]
- Base (e.g., N,N-diisopropylethylamine - DIPEA)
- Solvent (e.g., N,N-dimethylformamide - DMF)
- Washing solvents (DMF, DCM, Isopropanol)
- Deprotection solution (e.g., 20% piperidine in DMF for Fmoc-based synthesis upstream, or TFA/DCM for subsequent Boc deprotection)

Procedure:

- Resin Swelling: Swell the peptide-resin in DMF for 30-60 minutes.
- N-terminal Deprotection (if applicable): If the preceding amino acid was Fmoc-protected, deprotect with 20% piperidine in DMF. Wash the resin thoroughly.
- Activation of **Boc-(Dmmb(Trt))Gly-OH**: In a separate vessel, dissolve **Boc-(Dmmb(Trt))Gly-OH** (3-5 equivalents relative to resin loading) and the coupling reagent.
- Coupling: Add the activated amino acid solution to the resin. Agitate at room temperature for 2-4 hours. Due to the steric hindrance, a longer coupling time may be required.
- Monitoring the Coupling Reaction: Perform a qualitative test (e.g., Kaiser test) to monitor the completion of the coupling reaction. If the test is positive, the reaction is complete.

- Washing: Wash the resin thoroughly with DMF, DCM, and isopropanol to remove excess reagents and by-products.

Choice of Coupling Reagents

Given the significant steric hindrance of **Boc-(Dmmb(Trt))Gly-OH**, the choice of coupling reagent is critical for achieving high coupling efficiency. See the table below.

Coupling Reagent	Class
HBTU/TBTU	Aminium/Uronium
HATU	Aminium/Uronium
PyBOP	Phosphonium
COMU	Aminium/Uronium

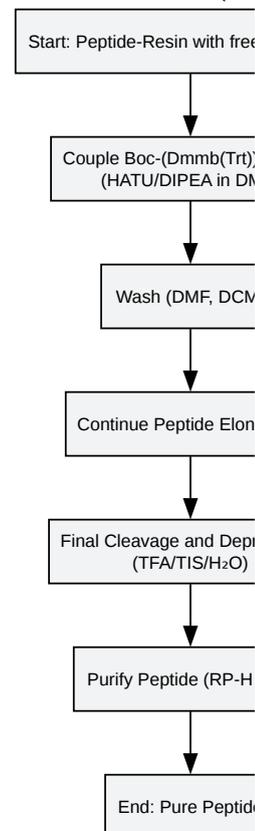
Deprotection Strategy

The Boc, Dmmb, and Trt groups are all acid-labile.^{[6][11][15]} This allows for their simultaneous removal during the final cleavage of the peptide from the resin.

Final Cleavage and Deprotection Protocol:

- Resin Preparation: Wash the fully assembled peptide-resin with DCM and dry under vacuum.
- Cleavage Cocktail: Prepare a cleavage cocktail appropriate for the peptide sequence. A common cocktail is 95% TFA, 2.5% water, and 2.5% triisopropylamine. Residues like tryptophan and cysteine are sensitive to TFA.^[11]
- Cleavage Reaction: Add the cleavage cocktail to the resin and incubate at room temperature for 2-4 hours with occasional agitation.
- Peptide Precipitation and Purification: Filter the resin and collect the filtrate. Precipitate the peptide with cold diethyl ether. The crude peptide can then be purified by HPLC.

SPPS Workflow with Boc-(Drr

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Caption: Generalized workflow for the use of **Boc-(Dmmb(Trt))Gly-OH** in SPPS.

Conclusion: A Powerful Tool for Advanced Peptide Synthesis

Boc-(Dmmb(Trt))Gly-OH represents a sophisticated and powerful tool in the arsenal of the peptide chemist. By combining the well-established α -pi provides a robust solution for the synthesis of challenging peptide sequences. Its rational design, which addresses both steric and electronic challenge peptide science. The successful application of **Boc-(Dmmb(Trt))Gly-OH** can lead to significantly improved yields and purities of complex peptides, th

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